

Application Notes and Protocols for BS-181 Hydrochloride In Vitro Assays

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Compound of Interest

Compound Name: *BS-181 hydrochloride*

Cat. No.: *B2863824*

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Introduction

BS-181 hydrochloride is a potent and selective inhibitor of Cyclin-Dependent Kinase 7 (CDK7).[1][2][3] CDK7 is a critical component of the cell cycle machinery and also plays a key role in the regulation of transcription.[4] Inhibition of CDK7 by BS-181 leads to cell cycle arrest, primarily at the G1 phase, and induction of apoptosis in various cancer cell lines.[1][3][4] These characteristics make **BS-181 hydrochloride** a valuable tool for cancer research and a potential therapeutic agent.

These application notes provide detailed protocols for key in vitro assays to characterize the activity of **BS-181 hydrochloride**. The protocols are intended to be comprehensive and adaptable to specific laboratory conditions and cell lines.

Data Presentation

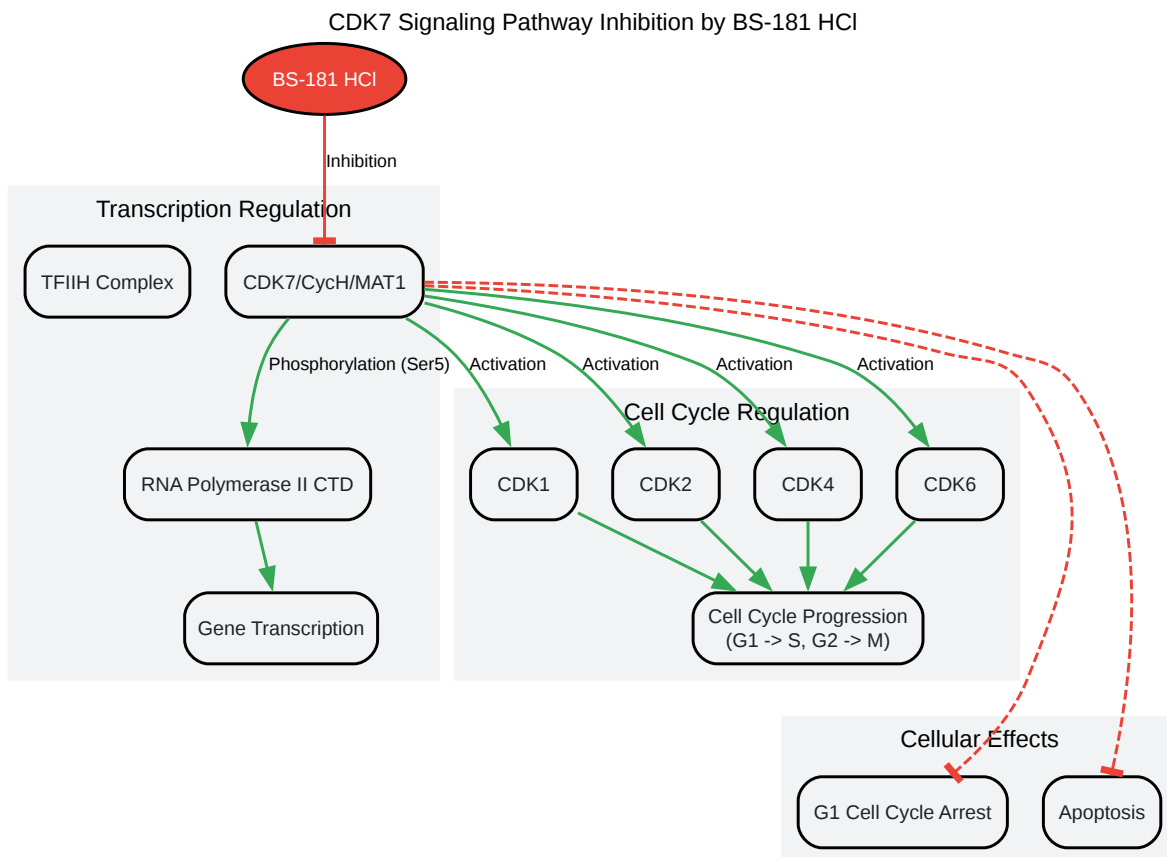
Table 1: In Vitro Inhibitory Activity of BS-181 Hydrochloride

Target Kinase	IC ₅₀ (nM)	Assay Type	Reference
CDK7	21	Cell-free	[1]
CDK1	>3000	Cell-free	[1]
CDK2	880	Cell-free	[1]
CDK4	>3000	Cell-free	[1]
CDK5	3000	Cell-free	[3]
CDK6	>3000	Cell-free	[1]
CDK9	4200	Cell-free	[3]

Table 2: Cellular Activity of BS-181 in Various Cancer Cell Lines

Cell Line	Cancer Type	IC ₅₀ (μM)	Assay Type	Reference
MCF-7	Breast Cancer	15.1 - 20	Cell Viability	[3]
HCT116	Colorectal Cancer	11.5 - 15.3	Cell Viability	[3]
A549	Lung Cancer	11.5 - 37.3	Cell Viability	[3]
U2OS	Osteosarcoma	Not specified	Cell Viability	[5]
PC-3	Prostate Cancer	11.5 - 37.3	Cell Viability	[3]
HepG2	Liver Cancer	11.5 - 37.3	Cell Viability	[3]
BGC823	Gastric Cancer	Not specified	Cell Viability	[4]

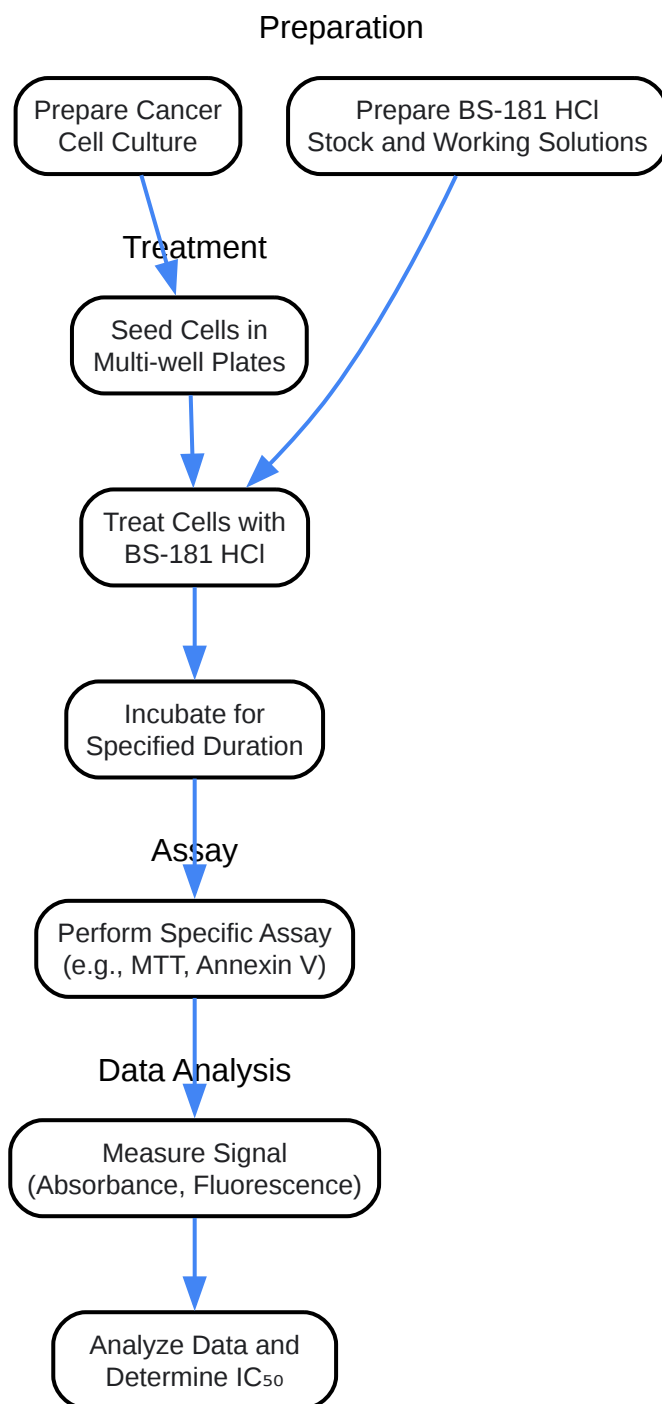
Signaling Pathway and Experimental Workflow Diagrams



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Caption: Inhibition of CDK7 by BS-181 HCl disrupts transcription and cell cycle control, leading to G1 arrest and apoptosis.

General In Vitro Assay Workflow for BS-181 HCl

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